

Technical Guide: Physical Properties of 1,1-Dichlorocyclobutane

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Compound of Interest

Compound Name: 1,1-Dichlorocyclobutane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,1-Dichlorocyclobutane**. The information is presented to be a valuable resource for laboratory and research applications.

Core Physical Properties

1,1-Dichlorocyclobutane is a halogenated cycloalkane with the molecular formula $C_4H_6Cl_2$.^[1]
^[2] The following table summarizes its key physical properties.

Physical Property	Value	Source(s)
Molecular Weight	124.99 g/mol	^[3]
Density	1.26 g/cm ³	^[1] ^[4]
Boiling Point	136.3 °C at 760 mmHg	^[1] ^[4]
Melting Point	Not available	^[4]
Refractive Index	1.48	^[1] ^[4]
Solubility	Not available	^[4]

Note on Melting Point and Solubility: Extensive searches of available chemical databases and literature did not yield specific experimental values for the melting point and solubility of **1,1-Dichlorocyclobutane**. These properties are frequently listed as "N/A," suggesting they may not have been experimentally determined or are not well-documented.^[4] Based on the principle of "like dissolves like," as a chlorinated hydrocarbon, it is expected to have limited solubility in water and be soluble in non-polar organic solvents.^[5]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of **1,1-Dichlorocyclobutane**.

Determination of Molecular Weight

The molecular weight of **1,1-Dichlorocyclobutane** is typically calculated based on its chemical formula ($C_4H_6Cl_2$) and the atomic weights of its constituent atoms (Carbon: 12.01 u, Hydrogen: 1.008 u, Chlorine: 35.45 u).

Calculation:

- $(4 \times 12.01) + (6 \times 1.008) + (2 \times 35.45) = 48.04 + 6.048 + 70.90 = 124.988 \text{ g/mol}$

This calculated value is consistent with the reported molecular weight.^[3]

Determination of Density

The density of a liquid is its mass per unit volume.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance.
- Thermometer
- Water bath (for temperature control)

Procedure using a Pycnometer (for high accuracy):

- Clean and dry the pycnometer thoroughly.

- Determine and record the mass of the empty pycnometer.
- Fill the pycnometer with distilled water of a known temperature and record the mass.
- Empty and dry the pycnometer.
- Fill the pycnometer with **1,1-Dichlorocyclobutane** at the same temperature and record the mass.
- The density is calculated using the formula: $\text{Density} = (\text{Mass of substance}) / (\text{Volume of substance})$ The volume of the substance is determined from the mass of the water and its known density at that temperature.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Apparatus:

- A small test tube or a distillation flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small volume of **1,1-Dichlorocyclobutane** into the test tube or distillation flask, along with a few boiling chips to ensure smooth boiling.
- Position the thermometer so that the bulb is just above the surface of the liquid, ensuring it measures the temperature of the vapor, not the liquid itself.
- Gently heat the sample.

- The boiling point is the temperature at which the liquid boils and a steady stream of vapor is produced, with the temperature on the thermometer remaining constant.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Apparatus:

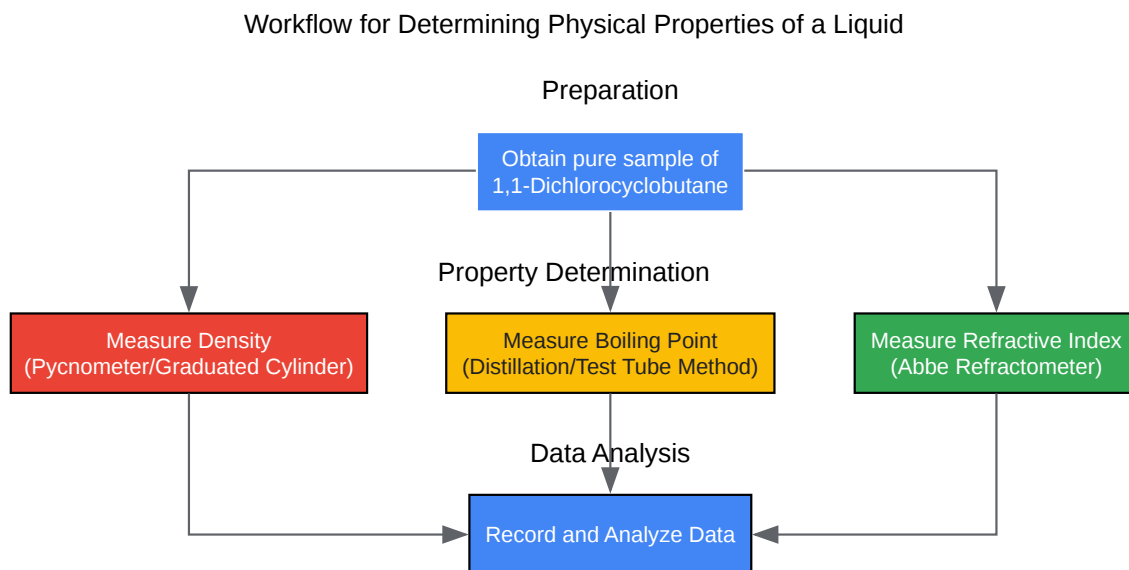
- Abbe refractometer
- Constant temperature water bath

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Apply a few drops of **1,1-Dichlorocyclobutane** to the prism.
- Close the prism and allow the sample to reach thermal equilibrium, typically by circulating water from a constant temperature bath.
- Adjust the refractometer to bring the dividing line between the light and dark fields into the center of the crosshairs.
- Read the refractive index from the instrument's scale.

Visualizations

The following diagrams illustrate the logical workflow for determining the physical properties of a liquid compound like **1,1-Dichlorocyclobutane**.



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Caption: Experimental workflow for physical property determination.

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